

Aminoquinol Triphosphate: An Analysis of a Molecule with Limited Public Data

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Compound of Interest

Compound Name: Aminoquinol triphosphate

Cat. No.: B1667111

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Despite a comprehensive search for information on **aminoquinol triphosphate**, a detailed technical guide on its core aspects cannot be compiled at this time due to a significant lack of publicly available scientific data. While basic chemical identification is possible, crucial information regarding its biological activity, synthesis, and mechanism of action remains largely undocumented in accessible scientific literature and databases.

This report summarizes the available information and highlights the areas where data is absent, preventing the creation of an in-depth technical whitepaper as requested.

Chemical Structure and Identification

Aminoquinol triphosphate is identified by the molecular formula $C_{26}H_{40}Cl_2N_3O_{12}P_3$ and a molecular weight of approximately 750.4 g/mol ^[1]. Its structure consists of a substituted aminoquinol moiety linked to a triphosphate group. The IUPAC name for the core aminoquinol structure is 4-N-[7-chloro-2-[(E)-2-(2-chlorophenyl)ethenyl]quinolin-4-yl]-1-N,1-N-diethylpentane-1,4-diamine ^[1]. The triphosphate group is attached to this aminoquinol base.

Below is a table summarizing the key chemical identifiers for **aminoquinol triphosphate**.

Identifier	Value	Source
Molecular Formula	C ₂₆ H ₄₀ Cl ₂ N ₃ O ₁₂ P ₃	[1]
Molecular Weight	750.4 g/mol	[1]
IUPAC Name (core)	4-N-[7-chloro-2-[(E)-2-(2-chlorophenyl)ethenyl]quinolin-4-yl]-1-N,1-N-diethylpentane-1,4-diamine	[1]

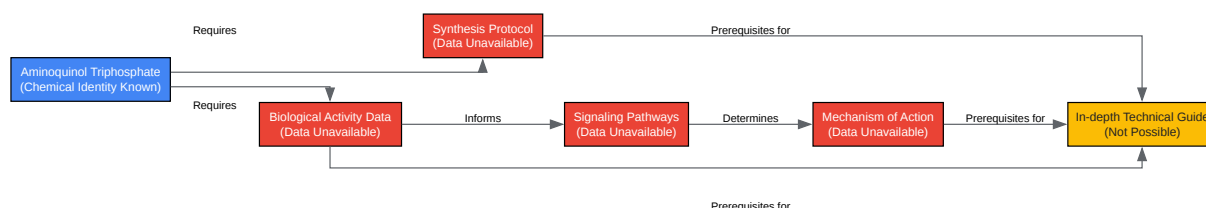
Gaps in Available Information

A thorough investigation into the properties and functions of **aminoquinol triphosphate** revealed a critical lack of data in the following areas, which are essential for creating a comprehensive technical guide:

- **Experimental Protocols for Synthesis:** No specific, detailed experimental protocols for the chemical synthesis of **aminoquinol triphosphate** were found in the public domain. While general methods for the synthesis of other amino-modified nucleoside triphosphates exist, a protocol tailored to this specific molecule is not available.
- **Quantitative Biological Data:** There is a notable absence of published quantitative data from in vitro or in vivo studies. This includes, but is not limited to, measurements of its efficacy, potency (e.g., IC₅₀, EC₅₀), binding affinities, or pharmacokinetic and pharmacodynamic properties.
- **Signaling Pathways and Mechanism of Action:** The biological targets and the signaling pathways through which **aminoquinol triphosphate** may exert its effects are not described in the available literature. Understanding its mechanism of action is fundamental to any technical guide for researchers and drug development professionals.
- **Experimental Workflows:** Without published research, it is impossible to detail the experimental workflows used to study this molecule.

Logical Relationship Diagram

The following diagram illustrates the current state of knowledge, highlighting the missing information that prevents a full understanding of **aminoquinol triphosphate**'s scientific profile.



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Caption: Logical workflow illustrating the dependency on unavailable data for the creation of a technical guide on **aminoquinol triphosphate**.

Conclusion

The absence of critical scientific data on **aminoquinol triphosphate** makes it impossible to fulfill the request for an in-depth technical guide. The core requirements, including the presentation of quantitative data, detailed experimental protocols, and the visualization of signaling pathways, cannot be met. The available information is limited to its basic chemical identity. Further research and publication of experimental findings would be necessary to enable the creation of the requested documentation.

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References

- 1. Adenosine triphosphate - Wikipedia [en.wikipedia.org]

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